

Introduction: The Strategic Value of Substituted Acetanilides in Research and Development

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Compound of Interest

Compound Name: *Acetamide, N-(2-bromo-5-methoxy-4-methylphenyl)-*

Cat. No.: *B14009762*

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In the landscape of modern medicinal chemistry and materials science, substituted anilines and their derivatives are foundational scaffolds. Their utility stems from their versatile reactivity and their prevalence in biologically active molecules. The acetamide derivative of 2-bromo-5-methoxy-4-methylaniline, N-(2-bromo-5-methoxy-4-methylphenyl)acetamide, represents a key intermediate for building more complex molecular architectures. The strategic placement of bromo, methoxy, and methyl groups on the phenyl ring offers distinct vectors for further chemical modification, making it a valuable building block for drug discovery programs and the synthesis of novel organic materials.

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of this compound. We will explore the chemical properties of the parent aniline and its acetamide derivative, identify and evaluate suppliers of the precursor molecule, and provide a detailed, field-proven protocol for the synthesis of the target acetamide. The emphasis throughout is on the causality behind experimental choices, ensuring a reproducible and robust methodology.

Compound Profiles: Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its successful application in research. The table below summarizes the key characteristics of the precursor aniline and its resulting acetamide derivative.

Property	2-bromo-5-methoxy-4-methylaniline	N-(2-bromo-5-methoxy-4-methylphenyl)acetamide
CAS Number	532440-88-3[1]	614-83-5 (related compound) [2]
Molecular Formula	C ₈ H ₁₀ BrNO[1]	C ₁₀ H ₁₂ BrNO ₂
Molecular Weight	216.08 g/mol [1]	258.11 g/mol
Appearance	Typically a solid	Expected to be a white to off-white solid[3]
Purity	Commonly available at ≥98% [1][4]	Dependent on synthesis and purification
Solubility	Soluble in organic solvents like ethanol, acetone	Soluble in hot water, ethanol, ether, acetone[3]

Supplier Landscape for 2-bromo-5-methoxy-4-methylaniline

The direct procurement of N-(2-bromo-5-methoxy-4-methylphenyl)acetamide can be challenging as it is often synthesized on-demand by the end-user. The more practical and cost-effective approach is to procure the parent aniline, 2-bromo-5-methoxy-4-methylaniline, and perform the acetylation in-house. When selecting a supplier, researchers should consider not only price but also purity, availability of documentation (Certificate of Analysis, SDS), and batch-to-batch consistency.

Below is a summary of representative suppliers for the precursor, 2-bromo-5-methoxy-4-methylaniline (CAS 532440-88-3).

Supplier	Product Number (Example)	Purity Specification	Notes
AA Blocks	Not specified	min 98% [1]	Listed as a product family of Protein Degradator Building Blocks. [1]
BLD Pharm	BD201956 [5]	Not specified	Research Use Only. [5]
Xidian Reagents	B847916 [4]	98% [4]	Provides COA and SDS upon request. [4]
CookeChem	Not specified	98% [6]	Provides CAS, formula, and molecular weight. [6]
Capot Chemical Co., Ltd.	Not specified	Not specified	Listed as a supplier on BuyersGuideChem. [7]

Synthesis Protocol: Acetylation of 2-bromo-5-methoxy-4-methylaniline

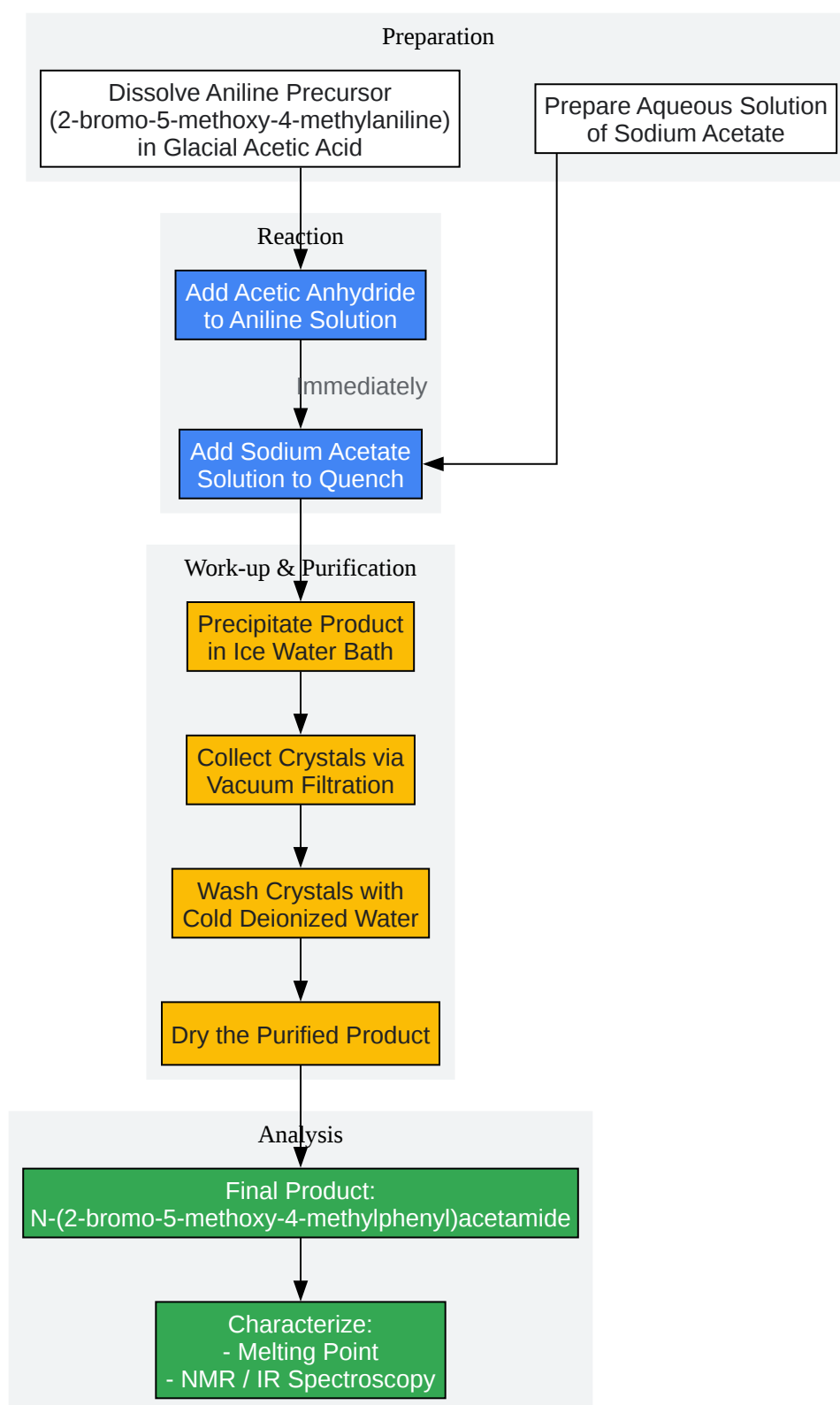
The conversion of an aniline to an acetamide is a fundamental N-acylation reaction. Acetylation serves two primary purposes in a synthetic workflow: it protects the amino group to moderate its reactivity, and it can aid in purification, as acetamides are often crystalline solids with distinct melting points.[\[8\]](#) The following protocol is a robust method for this transformation, adapted from standard procedures for aniline acetylation.[\[3\]](#)[\[8\]](#)[\[9\]](#)

Rationale for Method Selection

This protocol utilizes acetic anhydride as the acetylating agent in the presence of sodium acetate. Acetic anhydride is a highly effective and readily available reagent for this purpose. The reaction is an example of nucleophilic acyl substitution.[\[3\]](#)[\[9\]](#) The aniline's lone pair of electrons on the nitrogen atom acts as the nucleophile, attacking one of the carbonyl carbons of acetic anhydride. The addition of a weak base like sodium acetate is critical; it neutralizes the acetic acid byproduct generated during the reaction, driving the equilibrium towards the

product and preventing the protonation of the parent aniline, which would render it non-nucleophilic.

Experimental Workflow Diagram



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Caption: Workflow for the synthesis and purification of the acetamide derivative.

Step-by-Step Methodology

- Reagent Preparation:
 - In a 100 mL Erlenmeyer flask, dissolve 2.16 g (10 mmol) of 2-bromo-5-methoxy-4-methylaniline in 20 mL of glacial acetic acid. Gentle warming may be required to facilitate dissolution.
 - In a separate beaker, prepare a solution of 1.64 g (20 mmol) of anhydrous sodium acetate in 30 mL of water.
- Acetylation Reaction:
 - To the stirred solution of the aniline, add 1.5 mL (approx. 1.62 g, 15.8 mmol) of acetic anhydride in one portion.
 - Immediately after the addition of acetic anhydride, add the prepared sodium acetate solution. Swirl the flask to ensure thorough mixing.^[8]
- Product Precipitation and Isolation:
 - A white precipitate of the acetamide product should form rapidly.
 - Cool the reaction mixture in an ice-water bath for 20-30 minutes to maximize crystal formation.
 - Collect the solid product by vacuum filtration using a Büchner funnel.
- Purification:
 - Wash the filter cake with two portions of cold deionized water (2 x 20 mL) to remove any remaining salts and acetic acid.
 - Recrystallization can be performed to achieve higher purity. A common solvent system for acetanilides is a mixture of ethanol and water.^[8] Dissolve the crude product in a minimal amount of hot ethanol and add hot water dropwise until the solution becomes slightly turbid. Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water (1:1), and dry thoroughly.
- Characterization:
 - Determine the melting point of the dried product. A sharp melting point is indicative of high purity.
 - Confirm the structure using analytical techniques such as ^1H NMR, ^{13}C NMR, and IR spectroscopy.

Safety and Handling

Working with halogenated aromatic amines and anhydrides requires strict adherence to safety protocols. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[10\]](#)[\[11\]](#)

- 2-bromo-5-methoxy-4-methylaniline: This compound is a substituted aniline. Anilines are generally toxic and can be absorbed through the skin. They may cause irritation to the skin, eyes, and respiratory system.[\[10\]](#)[\[12\]](#)
- Acetic Anhydride: This reagent is corrosive and a lachrymator (causes tearing). It reacts with water to form acetic acid. Handle with care to avoid contact with skin and eyes and inhalation of vapors.
- Glacial Acetic Acid: Corrosive and can cause severe skin and eye burns.

Refer to the Safety Data Sheet (SDS) for each specific chemical before beginning any experimental work.[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)

Conclusion

This guide provides a comprehensive framework for researchers working with N-(2-bromo-5-methoxy-4-methylphenyl)acetamide. By understanding the supplier landscape for the necessary precursor and employing a robust, well-rationalized synthetic protocol, scientists can efficiently generate this valuable intermediate for their research and development pipelines.

The emphasis on safety, procedural logic, and proper purification techniques ensures that the resulting material is of high quality, enabling reliable and reproducible downstream applications.

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